Technical Support Center: Synthesis of 2-Chloro-6-hydroxymethyl-isonicotinic acid

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Compound of Interest

Compound Name:	*2-Chloro-6-hydroxymethyl-isonicotinic acid*
CAS No.:	*900799-89-5*
Cat. No.:	*B2876389*

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Introduction: The Synthetic Challenge

2-Chloro-6-hydroxymethyl-isonicotinic acid is a highly functionalized pyridine derivative, a structural motif of significant interest in the development of novel pharmaceuticals and agrochemicals. Its synthesis is non-trivial, requiring precise control over regioselectivity and functional group transformations. The electron-deficient nature of the pyridine ring, further influenced by the chloro-substituent, presents unique challenges for catalyst selection and process optimization.[1] This guide provides researchers with expert insights, troubleshooting protocols, and answers to frequently encountered questions related to the catalytic steps in its synthesis.

Strategic Overview: A Recommended Synthetic Pathway

While several synthetic routes are conceivable, a robust and scalable approach begins with a commercially available precursor, 2-chloro-6-methyl-4-cyanopyridine, and proceeds through

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two critical catalytic transformations: selective oxidation of the methyl group, followed by hydrolysis of the nitrile.

This strategy is advantageous as it installs the key functional groups sequentially, allowing for targeted catalyst selection at each stage.

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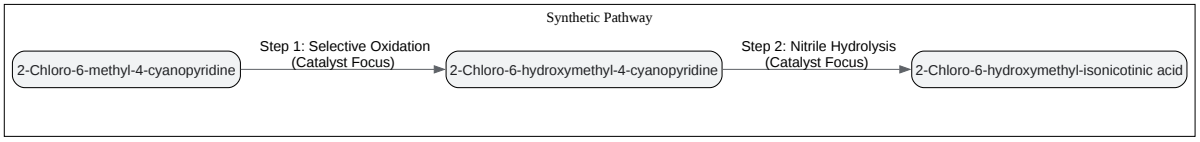

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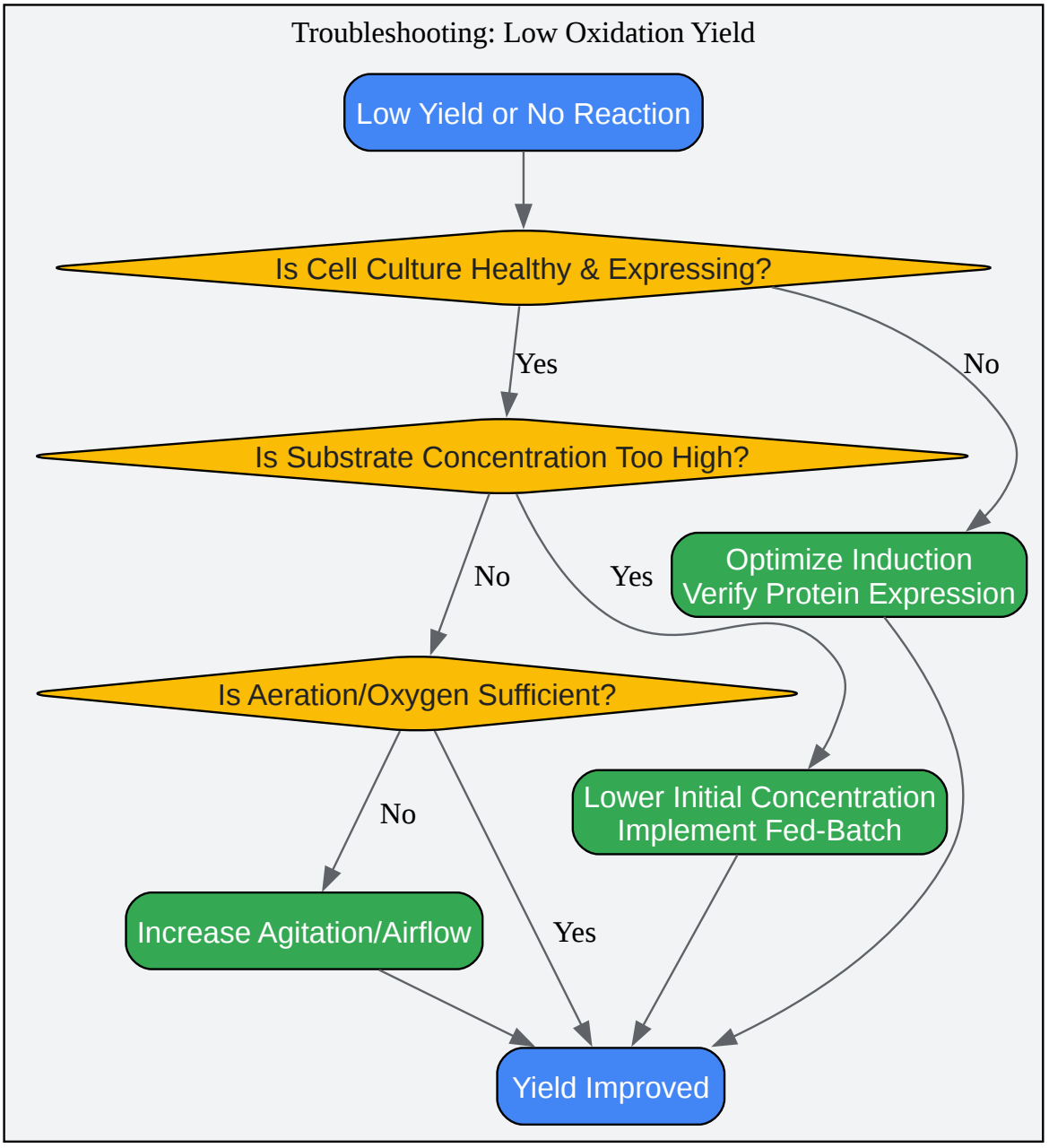

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Sources

- 1. Synthesis, Reactions and Medicinal Uses of Pyridine and Basicity of Pyridine | Pharmaguideline [pharmaguideline.com]
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